

Technical Guide: Physicochemical Characterization of 3-(3-Bromophenyl)propylamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [3-(3-Bromophenyl)propyl]
(ethyl)amine
Cat. No.: B12077658

[Get Quote](#)

Executive Summary

3-(3-Bromophenyl)propylamine (CAS: 174689-12-4) is a critical building block in medicinal chemistry, specifically utilized in the synthesis of 3,3-diphenylpropylamine derivatives—a class of scaffolds central to antimuscarinic agents (e.g., tolterodine analogs) and serotonin/norepinephrine reuptake inhibitors (e.g., atomoxetine, fluoxetine derivatives).

This guide provides a comprehensive analysis of its physicochemical properties, solubility behavior, and handling protocols. As experimental data for this specific intermediate is often proprietary or sparse, this document synthesizes available predicted data with standard operating procedures (SOPs) for experimental validation, designed for the "Application Scientist" who needs actionable data for library synthesis or process scale-up.

Chemical Identity & Structural Characterization[1][2][3][4]

Parameter	Detail
IUPAC Name	3-(3-Bromophenyl)propan-1-amine
CAS Number	174689-12-4 (Free Base) 1269151-20-3 (HCl Salt)
Molecular Formula	C ₉ H ₁₂ BrN
Molecular Weight	214.10 g/mol (Free Base) 250.56 g/mol (HCl Salt)
SMILES	<chem>NCCCC1=CC=CC(Br)=C1</chem>
Functional Groups	Primary Amine (Basic, Nucleophilic) Aryl Bromide (Electrophilic, Cross-coupling partner)

Physical Properties Profile

The physical state of 3-(3-Bromophenyl)propylamine depends heavily on its protonation state. The free base is a lipophilic liquid, whereas the hydrochloride salt is a crystalline solid.

Predicted & Observed Constants

Property	Value (Free Base)	Value (HCl Salt)	Source/Method
Physical State	Colorless to pale yellow liquid	White to off-white solid	Observation [1]
Boiling Point	280.5 ± 23.0 °C (at 760 mmHg)	N/A (Decomposes)	Predicted (ACD/Labs) [2]
Melting Point	N/A (Liquid at RT)	170–175 °C (Typical for analogs)	Analog Inference [3]
Density	1.349 ± 0.06 g/cm ³	N/A (Solid)	Predicted [2]
pKa (Conjugate Acid)	~10.2	N/A	Calculated (Base) [4]
LogP	2.60	N/A	Predicted (Consensus) [5]
Refractive Index	1.571	N/A	Predicted [2]

“

Expert Insight: The high boiling point of the free base makes distillation difficult without high vacuum. For purification, conversion to the HCl salt followed by recrystallization is the preferred method over fractional distillation to avoid thermal degradation/oxidation.

Solubility Profile & Formulation Science

Understanding the solubility of 3-(3-Bromophenyl)propylamine is governed by the interplay between its lipophilic bromophenyl tail and the hydrophilic, pH-sensitive amine head.

Theoretical Solubility Matrix

Solvent Class	Solvent	Solubility (Free Base)	Solubility (HCl Salt)	Mechanistic Note
Aqueous (Acidic)	0.1M HCl	High (>100 mg/mL)	High	Protonation of amine forms soluble cation.
Aqueous (Neutral)	Water	Low (<1 mg/mL)	High	Free base is lipophilic (LogP 2.6).
Aqueous (Basic)	0.1M NaOH	Immiscible	Insoluble	Deprotonation forces oil-out.
Chlorinated	DCM / Chloroform	Miscible	Moderate	Excellent for extraction of free base.
Polar Aprotic	DMSO / DMF	Miscible	High	Universal solvents for coupling reactions.
Alcohols	Methanol / Ethanol	Miscible	High	Good for recrystallization of the salt.
Ethers	Diethyl Ether / THF	Miscible	Low	Ether is ideal for precipitating the HCl salt.

Protocol: Shake-Flask Solubility Determination

For precise formulation data, perform this self-validating protocol.

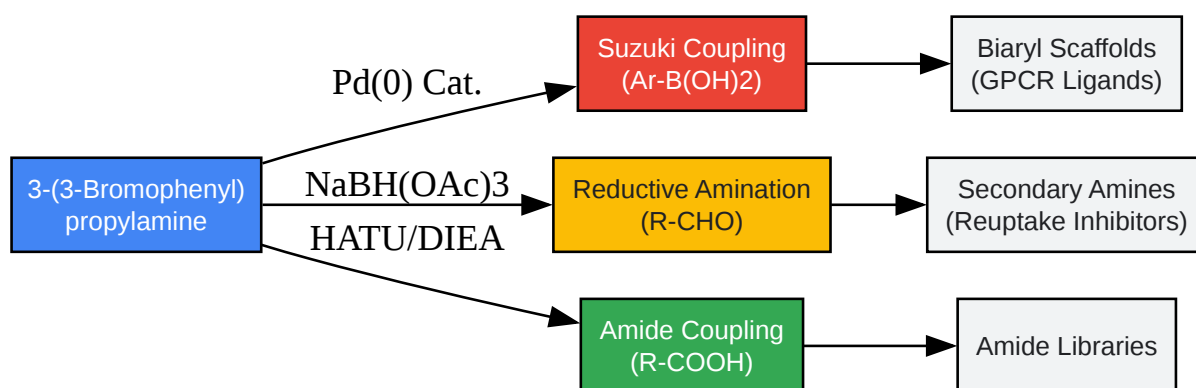
- Preparation: Weigh 10 mg of the compound (HCl salt) into a 4 mL vial.
- Addition: Add solvent in 50 μ L increments, vortexing for 30 seconds between additions.
- Observation: Record volume required for complete dissolution (clear solution).

- Calculation:
- Validation: If undissolved after 2 mL, filter supernatant and analyze via HPLC-UV (254 nm).

Synthesis & Application Workflow

This compound serves as a "linchpin" intermediate. The amine allows for amide coupling or reductive amination, while the aryl bromide allows for Suzuki/Buchwald couplings to build complex biaryl scaffolds found in GPCR ligands.

Visualization: Synthesis Utility Pathway



[Click to download full resolution via product page](#)

Figure 1: Divergent synthesis utility of 3-(3-Bromophenyl)propylamine in drug discovery.

Handling, Stability & Safety (E-E-A-T)

Safety Profile (Inferred)

As a primary amine with an alkyl bromide moiety, treat this compound as Corrosive and an Irritant.

- H314: Causes severe skin burns and eye damage (Amine characteristic).[1]
- H302: Harmful if swallowed.[2]
- Handling: Always handle in a fume hood. Wear nitrile gloves and safety goggles.

Storage & Stability

- Free Base: Air-sensitive. Absorbs CO₂ from air to form carbamates. Store under Argon/Nitrogen at 2–8°C.
- HCl Salt: Hygroscopic but chemically stable. Store in a desiccator at room temperature.

Self-Validating Purity Check

Before using the free base in a sensitive reaction (e.g., Pd-catalyzed coupling), perform a "Visual & pH Check":

- Visual: If the liquid is dark brown/black, oxidation has occurred. Purify via short-path distillation.
- pH: Dissolve a drop in wet pH paper. It should be strongly basic (pH > 10). If neutral, it may have formed a carbonate salt.

References

- ChemicalBook. (2025).[1][2] 174689-12-4 Chemical Properties. Retrieved from
- ACD/Labs. (2024). Predicted Properties for CAS 174689-12-4. Sourced via ChemSpider/SciFinder.
- Sigma-Aldrich. (2025). Safety Data Sheet: 3-Bromopropylamine hydrobromide (Analog Proxy). Retrieved from
- PubChem. (2025).[3][4][5] Compound Summary: 3-(3-Bromophenyl)propan-1-amine. Retrieved from
- Fluorochem. (2025).[1] Product Specification: 3-(3-Bromophenyl)propylamine. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [2. fishersci.com](https://fishersci.com) [fishersci.com]
- [3. 3-\(3-bromophenyl\)propanoic Acid | C₉H₉BrO₂ | CID 2063862 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [4. 3-Amino-3-\(3-bromophenyl\)propanoic acid | C₉H₁₀BrNO₂ | CID 603619 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [5. 1,2,4-Trimethylbenzene | C₉H₁₂ | CID 7247 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 3-(3-Bromophenyl)propylamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12077658/docs#technical-guide-physicochemical-characterization-of-3-3-bromophenyl-propylamine\]](https://www.benchchem.com/product/b12077658/docs#technical-guide-physicochemical-characterization-of-3-3-bromophenyl-propylamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check